

(R)-Glycidyl phenyl ether chemical properties and structure

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Compound of Interest

Compound Name: (R)-Glycidyl phenyl ether

Cat. No.: B1332718

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An In-depth Technical Guide to **(R)-Glycidyl Phenyl Ether**: Chemical Properties, Structure, and Applications

Introduction

(R)-Glycidyl phenyl ether (CAS No: 71031-02-2) is a chiral epoxide that serves as a critical building block in various fields of chemical synthesis. Its unique structure, featuring a reactive oxirane (epoxide) ring and a phenoxyethyl group, makes it a versatile intermediate. This compound is particularly valuable in asymmetric synthesis, where the introduction of a specific stereocenter is crucial for the biological activity of the target molecule. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, reactivity, and key experimental methodologies associated with **(R)-Glycidyl phenyl ether**, tailored for professionals in research, development, and pharmaceutical sciences.

Chemical Structure and Identification

(R)-Glycidyl phenyl ether is an organic molecule with the chemical formula $C_9H_{10}O_2$. Structurally, it consists of a phenyl group linked via an ether bond to a glycidyl moiety. The defining feature is the three-membered epoxide ring, which contains a chiral center at the C2 position with an (R) configuration. This chirality is crucial for its application in stereoselective synthesis. The high reactivity of the compound is primarily attributed to the significant ring strain of the epoxide group.

Caption: Molecular structure of **(R)-Glycidyl phenyl ether**.

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	(2R)-2-(phenoxyethyl)oxirane	
CAS Number	71031-02-2	
Molecular Formula	C ₉ H ₁₀ O ₂	
Synonyms	(R)-2-(Phenoxyethyl)oxirane, (R)-1,2-Epoxy-3- phenoxypropane	
Isomeric SMILES	C1--INVALID-LINK-- COC2=CC=CC=C2	
InChI	InChI=1S/C9H10O2/c1-2-4- 8(5-3-1)10-6-9-7-11-9/h1- 5,9H,6-7H2/t9-/m0/s1	
InChI Key	FQYUMYWMJTYZTK- VIFPVBQESA-N	

Physicochemical Properties

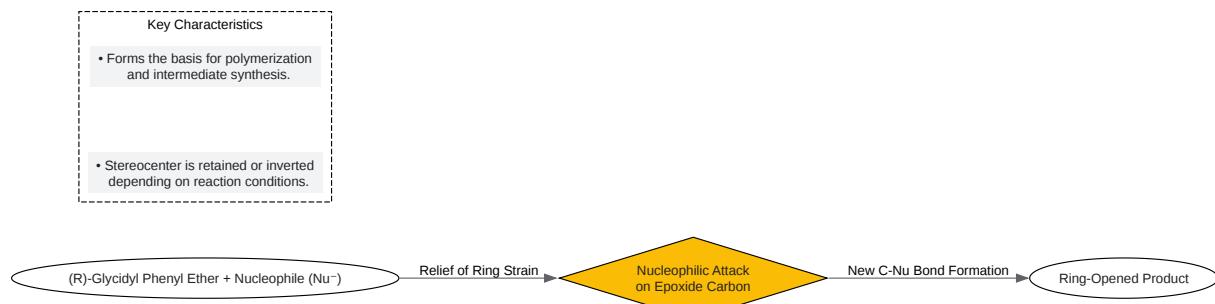
(R)-Glycidyl phenyl ether is a colorless to nearly colorless clear liquid at room temperature. It is characterized by a relatively high boiling point and low vapor pressure. While it is sparingly soluble in water, it demonstrates good solubility in organic solvents like ether and benzene.

Table 2: Physicochemical Data

Property	Value	Reference
Molecular Weight	150.17 g/mol	
Physical State	Colorless clear liquid	
Boiling Point	245-247 °C	
Melting Point	3.5 °C	
Density	1.11 g/mL	
Vapor Pressure	0.01 - 0.03 mmHg at 20 °C	
Refractive Index (n _{20/D})	1.53	
Optical Rotation ([α] _{20/D})	-12 to -16° (c=1 in Ethanol)	
Water Solubility	1 to 5 mg/mL	
Flash Point	>93.3 °C (>200 °F)	

Reactivity and Applications

The chemical behavior of **(R)-Glycidyl phenyl ether** is dominated by the electrophilic nature of the epoxide ring. The inherent ring strain makes the epoxide carbons susceptible to nucleophilic attack, leading to ring-opening reactions. This reactivity is the foundation of its utility in organic synthesis.



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Caption: Generalized workflow of nucleophilic ring-opening.

Key Applications:

- **Asymmetric Synthesis:** As a chiral building block, it is instrumental in the synthesis of optically active pharmaceuticals and complex natural products. The epoxide can be opened by various nucleophiles to introduce a new stereocenter with high enantioselectivity.
- **Polymer Chemistry:** It serves as a monomer in cationic and ring-opening polymerization reactions to produce novel chiral polymers. These polymers can possess unique properties, such as enhanced thermal stability and optical activity, making them suitable for applications in drug delivery and separation science.
- **Epoxy Resins:** It is used as a reactive diluent or co-monomer in the formulation of epoxy resins for high-performance coatings, adhesives, and composite materials. Its inclusion can enhance the mechanical and thermal properties of the final cured product.

Experimental Protocols

Synthesis Protocol: Two-Step Phenol-Epichloropropane Reaction

A common industrial synthesis involves a two-step process starting from phenol and epichloropropane. This method allows for controlled reaction conditions and high yields.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com